

# Technical Guide: Physical Properties of 1,1-Dimethyl-1-propanol-d6

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## Compound of Interest

Compound Name: 1,1-Dimethyl-1-propanol-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1-Dimethyl-1-propanol-d6**, a deuterated analog of tert-amyl alcohol. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development who utilize isotopically labeled compounds in their studies. The inclusion of detailed experimental protocols and a logical workflow diagram aims to facilitate the practical application of this information in a laboratory setting.

## Introduction to 1,1-Dimethyl-1-propanol-d6

**1,1-Dimethyl-1-propanol-d6** is a stable, isotopically labeled form of 1,1-dimethyl-1-propanol, also known as tert-amyl alcohol. In this deuterated version, the six hydrogen atoms on the two methyl groups at the 1-position are replaced with deuterium atoms. This isotopic substitution makes it a valuable tool in various scientific applications, including as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS)[1]. Furthermore, it can be employed as a tracer in metabolic studies and is used in the synthesis of other deuterium-labeled pharmaceutical compounds, such as deuterated Simvastatin[2][3]. The physical properties of this compound are crucial for its proper handling, storage, and application in experimental research.

## Core Physical Properties

The quantitative physical properties of **1,1-Dimethyl-1-propanol-d6** are summarized in the table below for easy reference and comparison. These values have been compiled from various chemical data sources.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>6</sub> D <sub>6</sub> O	[2]
Molecular Weight	94.19 g/mol	[2][4]
CAS Number	75295-95-3	[2][5]
Appearance	Clear, colorless liquid	[3]
Boiling Point	102.0 °C at 760 mmHg	[5][6]
Density	0.8 ± 0.1 g/cm <sup>3</sup>	[5]
Flash Point	21.1 °C	[5][6]
Refractive Index	1.407	[5]
Storage Temperature	2-8°C (Refrigerator)	[2][3]

## Experimental Protocols for Physical Property Determination

While specific experimental data for the deuterated compound is not extensively published, the following are detailed, standard methodologies for determining the key physical properties of a similar small organic alcohol. These protocols are representative of the techniques that would be employed for **1,1-Dimethyl-1-propanol-d6**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the capillary method.

Apparatus:

- Melting point apparatus or Thiele tube
- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Heating oil (if using a Thiele tube)

Procedure:

- A small amount (a few milliliters) of the liquid is placed into the small test tube.
- A capillary tube, with its open end facing down, is placed inside the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid.
- The assembly is then heated in a melting point apparatus or a Thiele tube filled with heating oil.
- As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, the vapor of the liquid will fill the capillary.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

The density of a liquid is its mass per unit volume. It can be determined accurately using a pycnometer or more simply with a graduated cylinder and a balance.

Apparatus:

- 10 mL graduated cylinder
- Electronic balance

Procedure:

- The mass of a clean, dry 10 mL graduated cylinder is measured using an electronic balance.
- A specific volume of the liquid (e.g., 5-10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is then re-weighed.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the total mass.
- The density is then calculated by dividing the mass of the liquid by its measured volume (Density = Mass / Volume).
- This procedure should be repeated multiple times to ensure accuracy, and the average density is reported.

## Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property of a substance and is often used to identify and assess the purity of a compound.

Apparatus:

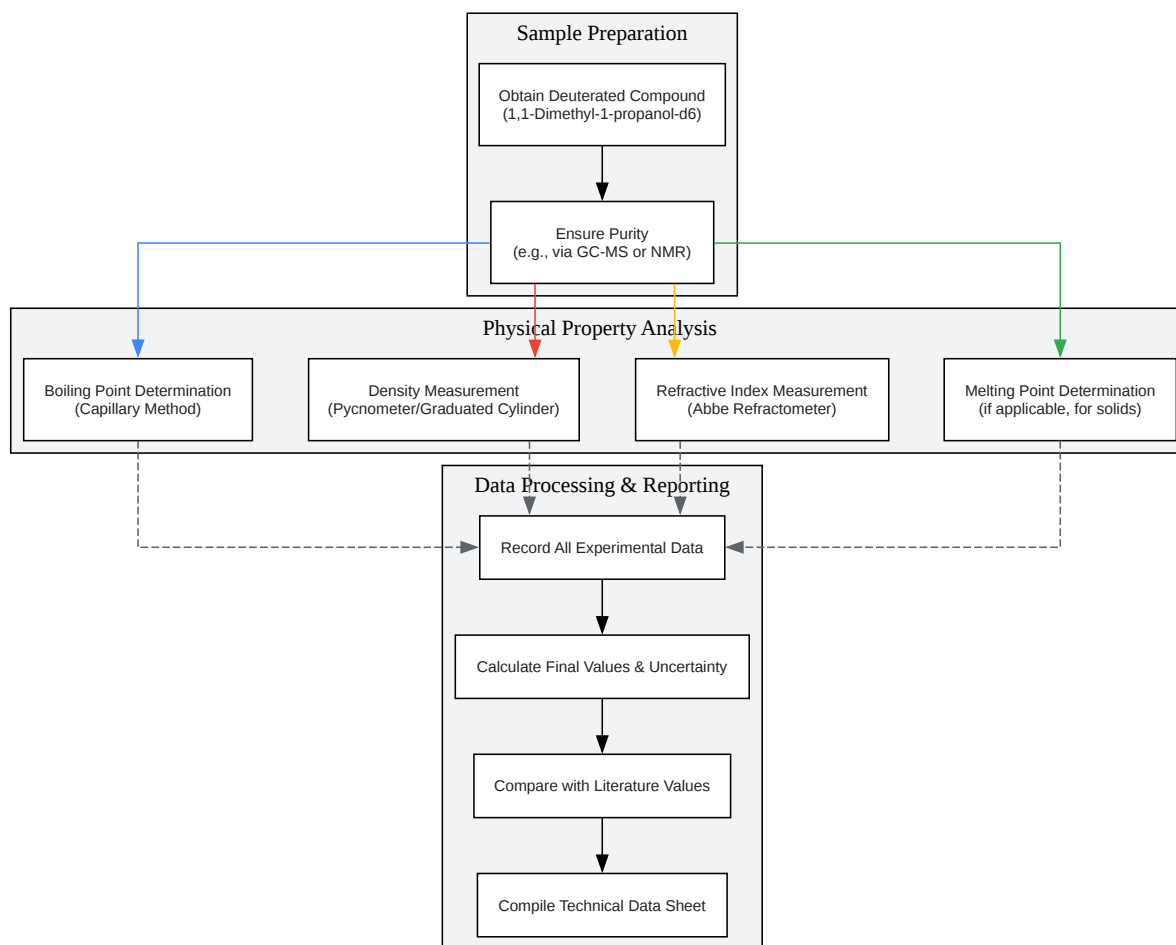
- Abbe refractometer
- Dropper or pipette
- Constant temperature water bath (optional, for high precision)

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of the liquid sample are placed on the surface of the measuring prism using a clean dropper.
- The prism is closed and locked.
- The light source is turned on, and the eyepiece is adjusted until the crosshairs are in focus.
- The coarse and fine adjustment knobs are used to bring the boundary line between the light and dark fields into the center of the crosshairs.
- If a color fringe is observed, the dispersion compensator is adjusted to obtain a sharp, colorless boundary line.
- The refractive index is then read directly from the instrument's scale.
- For precise measurements, the temperature should be controlled and recorded, as the refractive index is temperature-dependent.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the determination of the physical properties of a deuterated compound like **1,1-Dimethyl-1-propanol-d6**.



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Caption: Workflow for Physical Property Determination.

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